WRG-28-d5: A Paradigm of Selective DDR2 Inhibition Over DDR1

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Compound of Interest

Compound Name:	*WRG-28-d5*
Cat. No.:	*B15561651*

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This technical guide provides an in-depth analysis of the small molecule inhibitor, **WRG-28-d5**, with a specific focus on its remarkable selectivity for Discoidin Domain Receptor 2 (DDR2) over Discoidin Domain Receptor 1 (DDR1). This document is intended for researchers, scientists, and drug development professionals engaged in the study of receptor tyrosine kinases and the development of targeted therapeutics.

Executive Summary

WRG-28-d5 is a novel, selective, allosteric inhibitor that targets the extracellular domain (ECD) of DDR2.[1][2][3] Experimental data conclusively demonstrate that **WRG-28-d5** effectively inhibits DDR2-collagen interactions and subsequent signaling, while exhibiting no significant activity against the closely related DDR1.[1][4] This high degree of selectivity makes **WRG-28-d5** a valuable tool for investigating the specific roles of DDR2 in various physiological and pathological processes and a promising candidate for therapeutic development.

Quantitative Analysis of Selectivity

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The selectivity of **WRG-28-d5** for DDR2 over DDR1 has been quantified through various biochemical and cellular assays. The following table summarizes the key inhibitory data.

Target	Assay Type	Metric	Value	Reference
DDR2	DDR2 Tyrosine Phosphorylation	IC50	286 ± 124 nM	[1]
DDR2	Inhibition of DDR2-collagen interaction	IC50	230 nM	[4]
DDR1	Collagen I-induced Tyrosine Phosphorylation	Activity	No inhibition observed	[1]
DDR1	Biolayer Interferometry (BLI)	Binding	No association detected	[1]

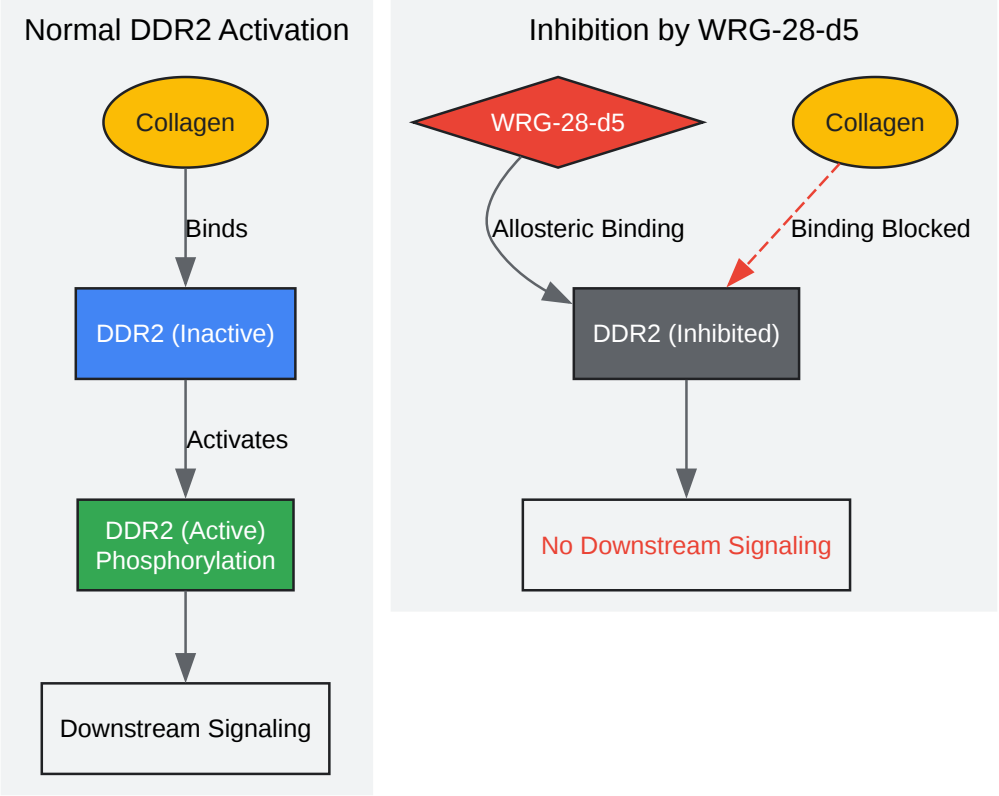
Mechanism of Action: Allosteric Inhibition

WRG-28-d5 employs an allosteric mechanism of inhibition, binding to the extracellular domain of DDR2 at a site distinct from the collagen-binding motif.[1][5] This binding event induces a conformational change in the receptor that prevents its interaction with collagen, thereby blocking downstream signaling.[5][6] This mode of action is advantageous as it can overcome resistance mechanisms associated with traditional ATP-competitive kinase inhibitors, such as gatekeeper mutations.[7] Notably, **WRG-28-d5** has been shown to inhibit the dasatinib-resistant DDR2T654I mutant.[7]

The following diagram illustrates the proposed mechanism of **WRG-28-d5** action.

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Mechanism of WRG-28-d5 Allosteric Inhibition of DDR2



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Mechanism of **WRG-28-d5** Allosteric Inhibition of DDR2

Experimental Protocols

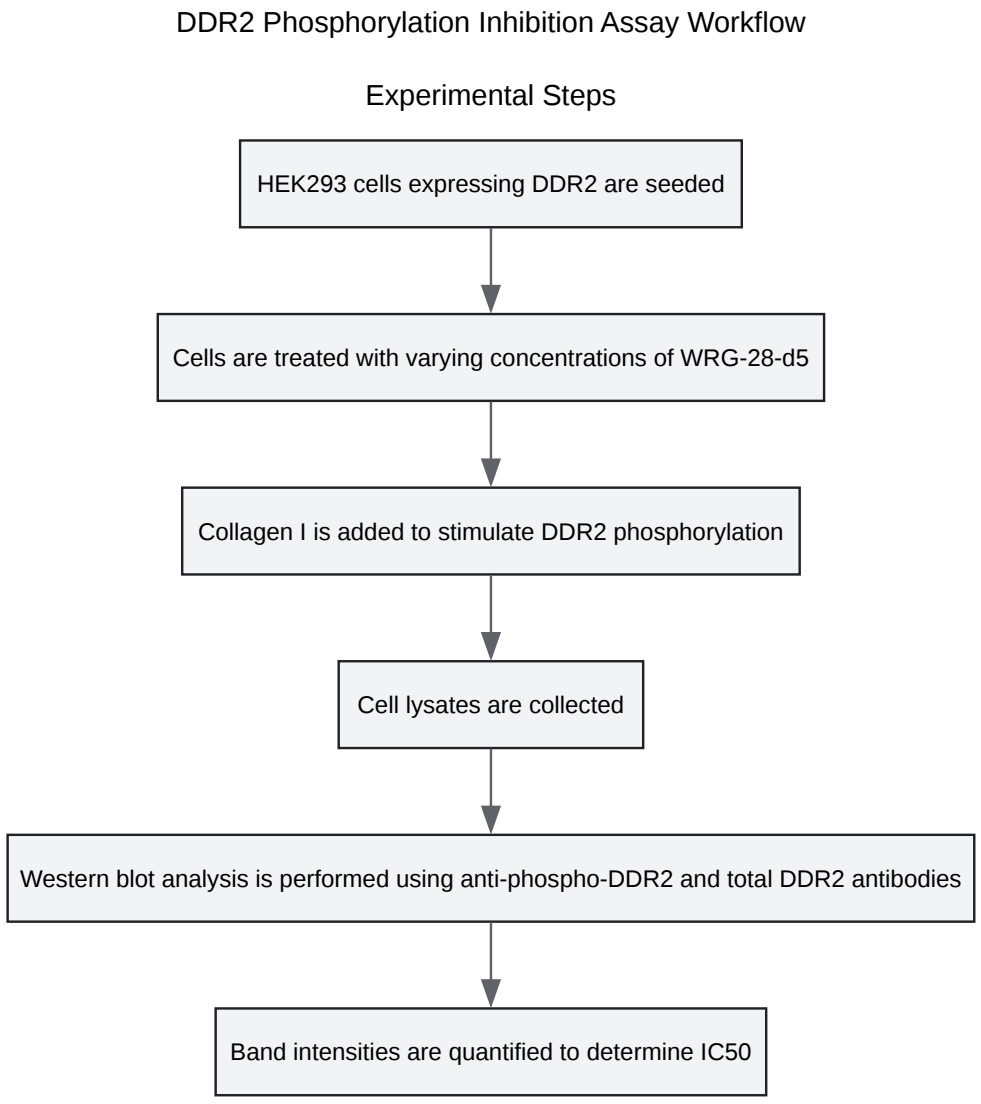
Detailed methodologies are crucial for the replication and validation of scientific findings. The following sections outline the key experimental protocols used to establish the selectivity of **WRG-28-d5**.

DDR2 Tyrosine Phosphorylation Inhibition Assay

This cellular assay quantifies the ability of **WRG-28-d5** to inhibit collagen-induced autophosphorylation of DDR2.

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Workflow:



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DDR2 Phosphorylation Inhibition Assay Workflow

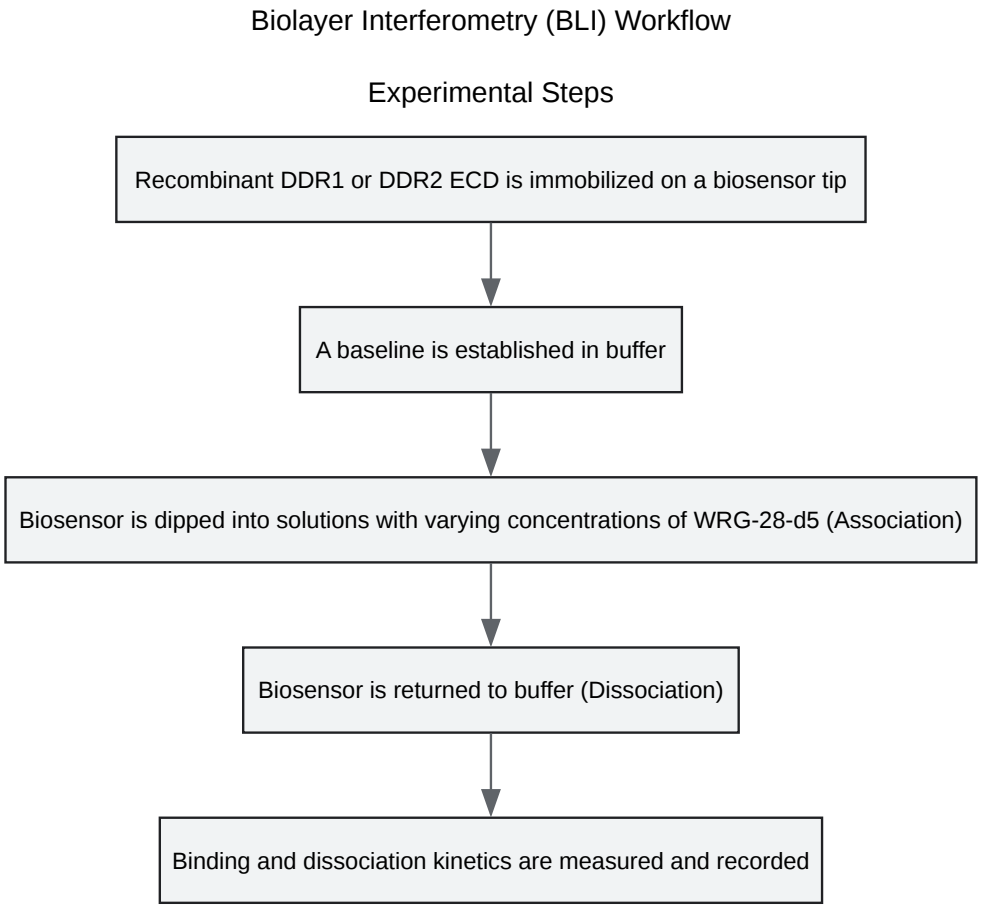
A similar protocol is followed for DDR1-expressing cells to assess the lack of inhibition.

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Biolayer Interferometry (BLI) Binding Assay

BLI is a label-free technology used to measure protein-small molecule interactions in real-time. This assay directly assesses the binding of **WRG-28-d5** to the extracellular domains of DDR1 and DDR2.

Workflow:



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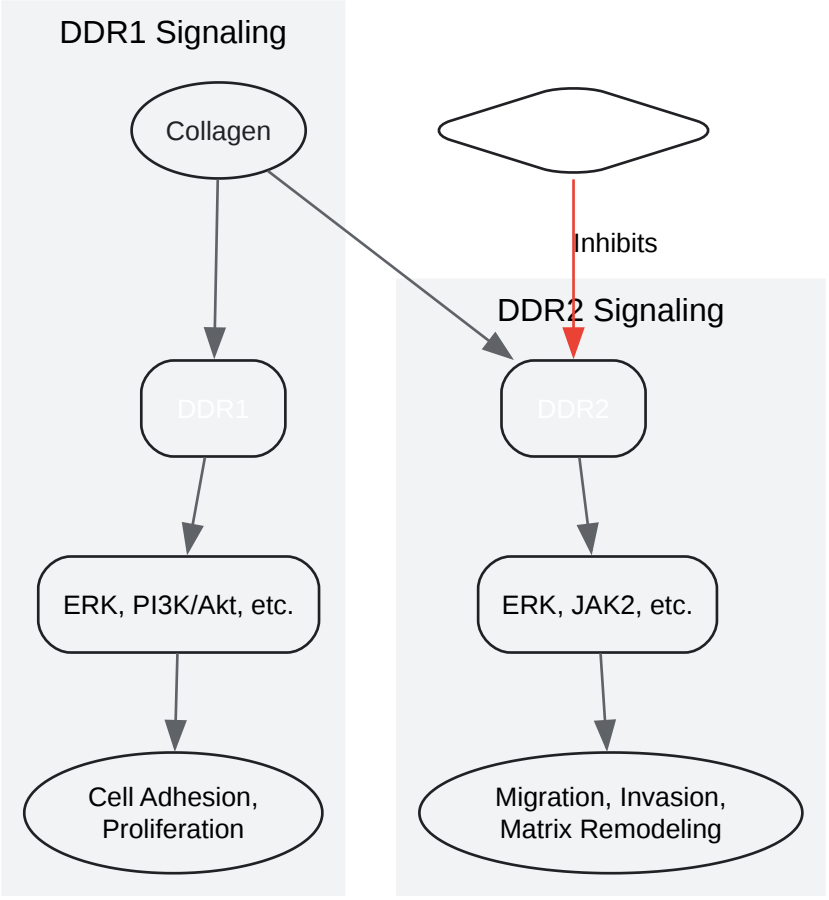
Biolayer Interferometry (BLI) Workflow

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DDR1 vs. DDR2 Signaling Pathways

While both DDR1 and DDR2 are activated by collagen, they can initiate distinct downstream signaling cascades.[8][9] The selective inhibition of DDR2 by **WRG-28-d5** allows for the specific interrogation of DDR2-mediated pathways.

Simplified DDR1 vs. DDR2 Signaling



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Simplified DDR1 vs. DDR2 Signaling Pathways

Conclusion

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The available data robustly support the conclusion that **WRG-28-d5** is a highly selective allosteric inhibitor of DDR2, with negligible activity against DDR1. This specificity, combined with its unique mechanism of action, positions **WRG-28-d5** as an invaluable chemical probe for dissecting DDR2 biology and as a promising lead compound for the development of targeted therapies for diseases driven by aberrant DDR2 signaling, such as fibrosis and cancer.[5][6] Further investigation into the in vivo efficacy and safety profile of **WRG-28-d5** is warranted.

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